

Personal protective equipment for handling 19,20-Epoxyctochalasin C

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Compound of Interest

Compound Name: 19,20-Epoxyctochalasin C

Cat. No.: B1140306

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Essential Safety and Handling Guide for 19,20-Epoxyctochalasin C

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **19,20-Epoxyctochalasin C**, a fungal metabolite with cytotoxic properties. Due to conflicting safety classifications from different suppliers, a cautious approach adhering to the more stringent safety protocols is strongly recommended.

Hazard and Safety Data Summary

Conflicting information exists regarding the hazards of **19,20-Epoxyctochalasin C**. To ensure the highest level of safety, personnel should be aware of all potential hazards.

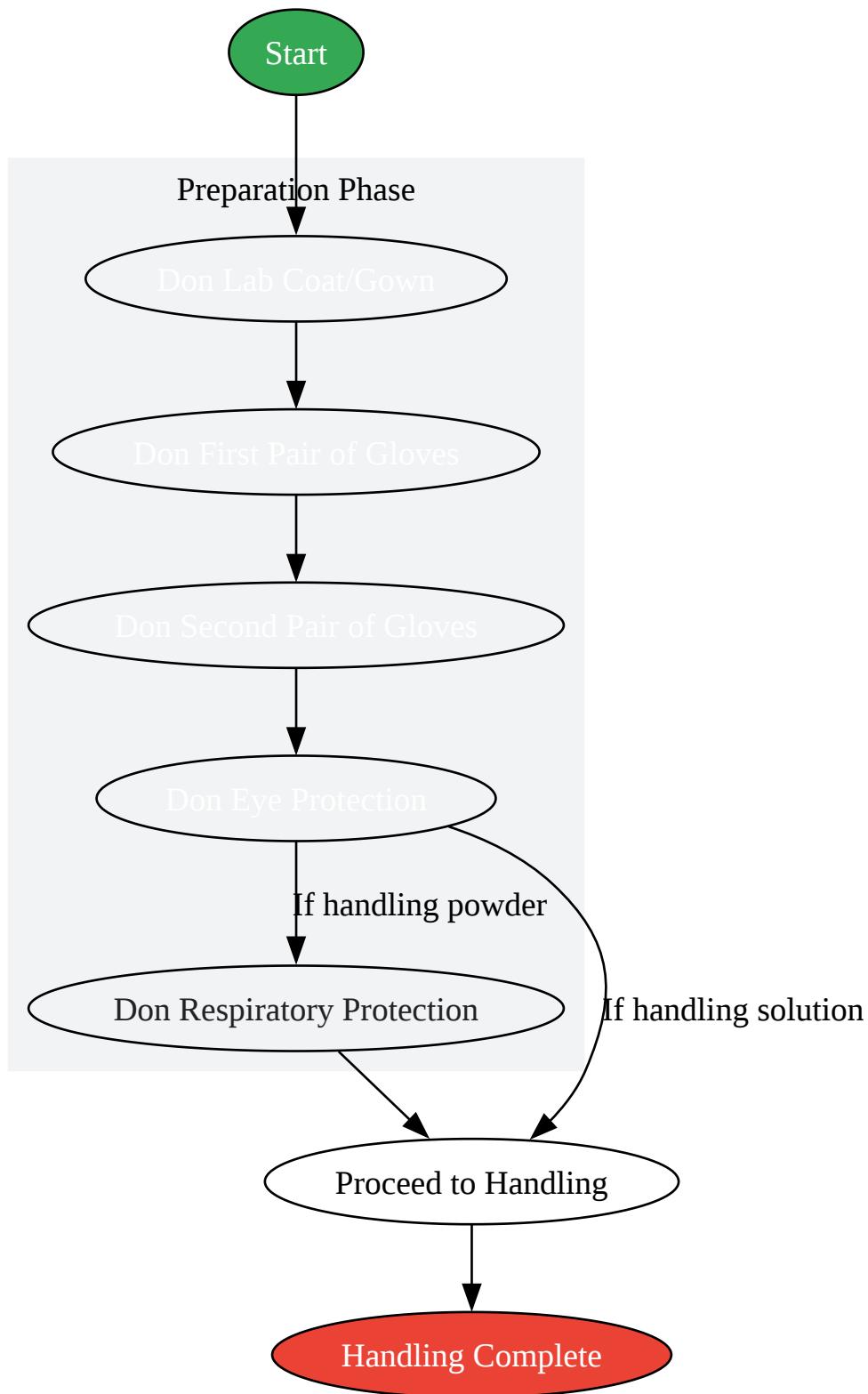
Supplier	GHS Classification	Hazard Statements
DC Chemicals	Acute toxicity, Oral (Category 4) Acute aquatic toxicity (Category 1) Chronic aquatic toxicity (Category 1)	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects. [1]
Cayman Chemical	Not classified according to GHS	None

Given the potential for cytotoxicity and the "harmful if swallowed" classification, it is prudent to handle **19,20-Epoxyctochalasin C** as a hazardous compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following PPE is mandatory when handling **19,20-Epoxyctochalasin C** in solid (powder) or solution form.

PPE Component	Specification	Rationale
Gloves	Double-gloving with nitrile gloves	Provides a robust barrier against skin contact. [1]
Eye Protection	Safety goggles with side-shields	Protects eyes from dust particles and splashes. [1]
Body Protection	Impervious, disposable lab coat or gown	Prevents contamination of personal clothing. [1]
Respiratory Protection	Suitable respirator (e.g., N95 or higher)	Necessary when handling the powder form to avoid inhalation. [1]

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Operational Plan for Handling

Safe handling of **19,20-Epoxyctochalasin C** requires a controlled environment and strict adherence to established protocols to minimize exposure risk.

Engineering Controls:

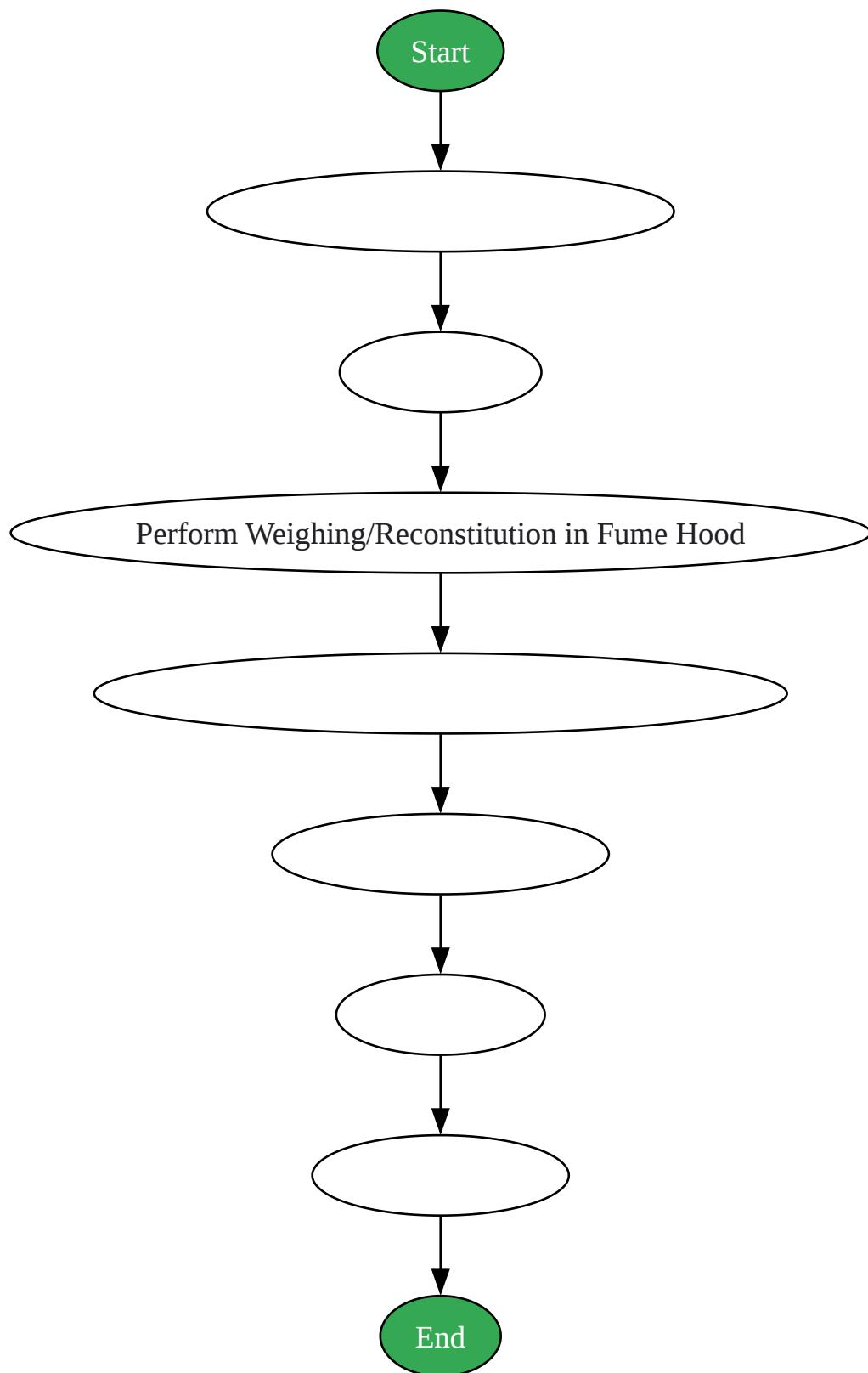
- Ventilation: All handling of **19,20-Epoxyctochalasin C**, especially in its powder form, should be conducted in a certified chemical fume hood or a biological safety cabinet to avoid the formation of dust and aerosols.[\[1\]](#)
- Accessible Safety Equipment: An eye wash station and a safety shower must be readily accessible in the laboratory.[\[1\]](#)

Step-by-Step Handling Procedure:

- Preparation:
 - Designate a specific area for handling **19,20-Epoxyctochalasin C**.
 - Assemble all necessary equipment and reagents before starting.
 - Don the appropriate PPE as outlined in the table above.
- Weighing (for solid form):
 - Perform weighing within a chemical fume hood.
 - Use a dedicated, labeled weigh boat.
 - Handle with care to prevent generating dust.
- Reconstitution/Dilution:
 - If preparing a solution, add the solvent slowly to the solid to avoid splashing.
 - The compound is soluble in ethanol, methanol, DMF, and DMSO, but has poor water solubility.
 - Keep the container tightly sealed when not in use.

- Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Remove PPE in the reverse order of donning, being careful to avoid self-contamination.
- Dispose of all contaminated materials as cytotoxic waste.
- Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

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Disposal Plan

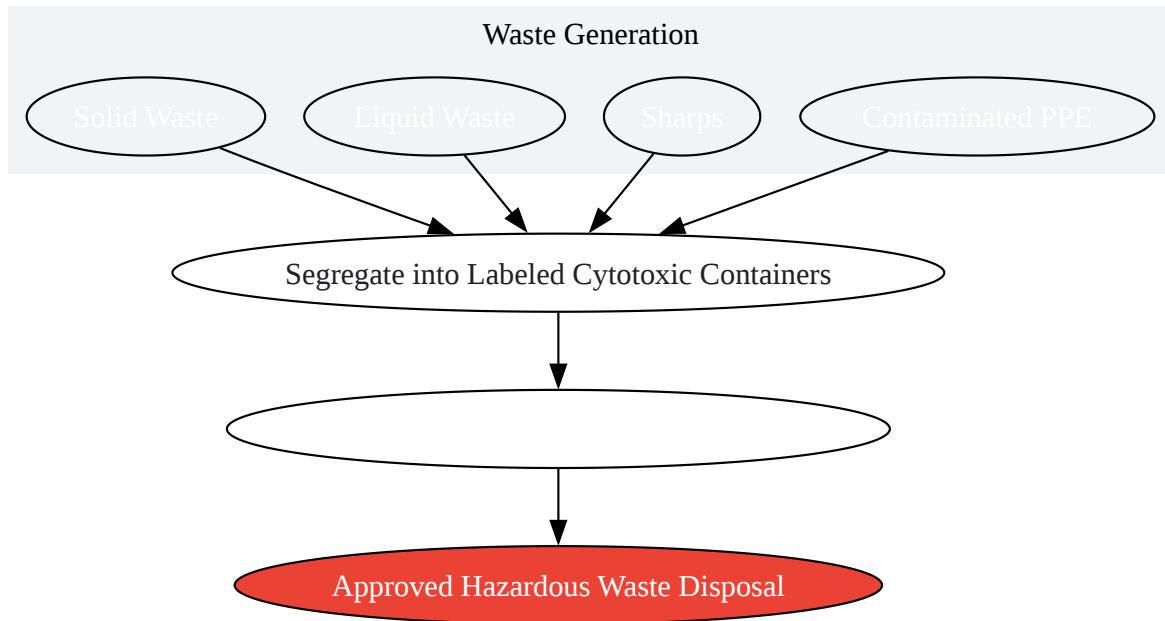
Proper disposal of **19,20-Epoxyctochalasin C** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Segregation and Collection:

- Cytotoxic Waste Containers: All solid and liquid waste contaminated with **19,20-Epoxyctochalasin C** must be disposed of in clearly labeled, leak-proof cytotoxic waste containers.
- Sharps: Needles, syringes, and other contaminated sharps must be placed in a designated cytotoxic sharps container.
- PPE: All used PPE, including gloves, gowns, and masks, should be disposed of as cytotoxic waste.

Disposal Procedure:

- Containment: Securely seal all cytotoxic waste containers before removal from the laboratory.
- Labeling: Ensure all containers are clearly labeled with "Cytotoxic Waste" and any other labels required by your institution's waste management program.
- Institutional Guidelines: Follow your institution's specific procedures for the collection and disposal of chemical and cytotoxic waste. This typically involves disposal through an approved hazardous waste management service.[\[1\]](#)
- Environmental Precaution: Avoid releasing **19,20-Epoxyctochalasin C** into the environment. Do not dispose of it down the drain.[\[1\]](#)



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By adhering to these safety protocols, researchers can minimize the risks associated with handling **19,20-Epoxyctochalasin C** and ensure a safe laboratory environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheets before handling any chemical.

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References

- 1. 19,20-Epoxyctochalasin C|189351-79-9|MSDS [dcchemicals.com]
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